

Red 15 chemical structure and properties

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Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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Chemical Identification and Structure

C.I. Pigment **Red 15** is chemically identified as 4-[(4-chloro-2-nitrophenyl)azo]-3-hydroxy-N-(2-methoxyphenyl)-2-naphthalenecarboxamide.[1] It is a synthetic organic pigment belonging to the monoazo class.[2]

Chemical Structure:

Caption: Chemical Structure of C.I. Pigment **Red 15**

Physicochemical Properties

The following table summarizes the key physicochemical properties of C.I. Pigment **Red 15**.

| Property | Value | Reference |
|-------------------|---|-----------|
| IUPAC Name | 4-[(4-chloro-2-nitrophenyl)azo]-3-hydroxy-N-(2-methoxyphenyl)-2-naphthalenecarboxamide | [1] |
| Synonyms | C.I. 12465, Permanent Maroon Medium | [3] |
| CAS Number | 6410-39-5 | [2] |
| Molecular Formula | C ₂₄ H ₁₇ ClN ₄ O ₅ | [1][2] |
| Molecular Weight | 476.87 g/mol | [1][2] |
| Appearance | Dark blue light red powder | [2] |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |
| Density | Data not available | |
| Solubility | Insoluble in water.[4] Generally exhibits good resistance to organic solvents, though quantitative data is limited. | |

Spectral Properties

Detailed experimental spectral data for C.I. Pigment **Red 15**, such as UV-Vis, NMR, and IR spectra, are not readily available in the public domain. For a red pigment, the maximum absorption (λ_{max}) in the visible spectrum is expected to be in the range of 500-520 nm.[5]

Experimental Protocols

Synthesis

The synthesis of C.I. Pigment **Red 15** is a two-step process involving diazotization followed by an azo coupling reaction.[2]

Step 1: Diazotization of 4-Chloro-2-nitrobenzenamine 4-Chloro-2-nitrobenzenamine is treated with a solution of sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (typically 0-5 °C) to form the corresponding diazonium salt.

Step 2: Azo Coupling The diazonium salt solution is then slowly added to a solution of the coupling component, 2'-Methoxy-3-hydroxy-2-naphthanilide, dissolved in an alkaline medium. The reaction mixture is stirred until the coupling is complete, resulting in the precipitation of C.I. Pigment **Red 15**. The resulting pigment is then filtered, washed with water to remove any soluble impurities, and dried.

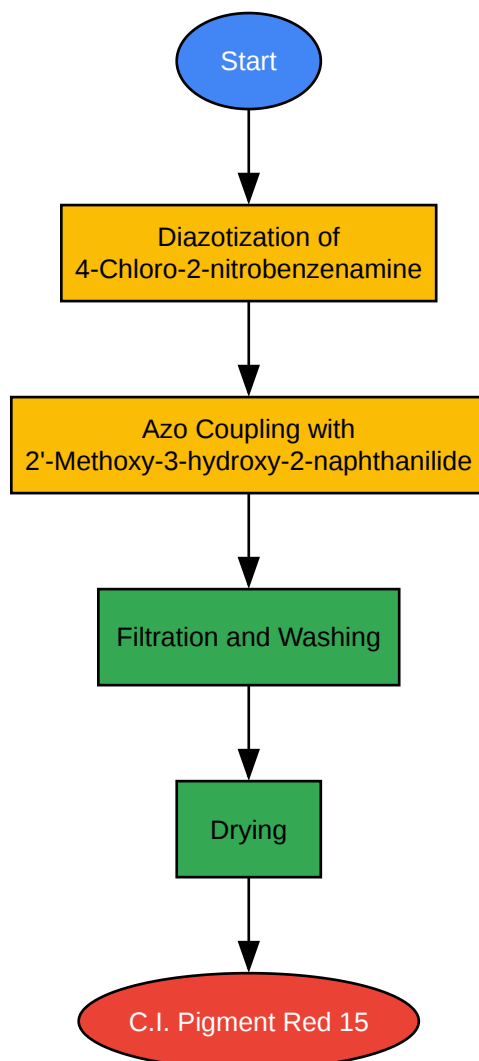
A detailed, step-by-step laboratory protocol with specific quantities, reaction times, and purification procedures is not publicly available.

Analytical Methods

Standard analytical techniques for the characterization and purity assessment of organic pigments like C.I. Pigment **Red 15** include High-Performance Liquid Chromatography (HPLC), Fourier-Transform Infrared Spectroscopy (FTIR), and UV-Visible Spectroscopy. However, specific, validated protocols for C.I. Pigment **Red 15** are not readily found in the literature.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of C.I. Pigment **Red 15**.



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Caption: Synthesis Workflow for C.I. Pigment **Red 15**

Applications

C.I. Pigment **Red 15** is primarily used as a colorant in inks and paper coloring.[3] Its insolubility and color characteristics make it suitable for applications where a stable red pigment is required.

Safety Information

As with all chemical compounds, C.I. Pigment **Red 15** should be handled with appropriate safety precautions, including the use of personal protective equipment. Specific toxicology data for this compound is not readily available.

Conclusion

C.I. Pigment **Red 15** is a synthetic organic pigment with a well-defined chemical structure. While its general synthesis and some physical properties are known, there is a lack of publicly available detailed experimental protocols and quantitative data for many of its physicochemical and spectral properties. Further research would be beneficial to fully characterize this pigment for advanced applications.

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